

Dec-RVRK-CMK Treatment for Inhibiting Protein Maturation: Application Notes and Protocols

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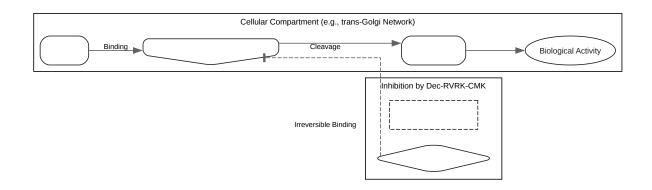
Introduction

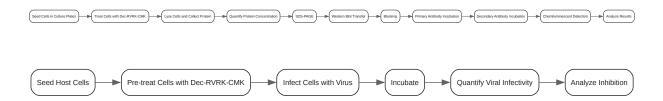
Decanoyl-RVRK-CMK (**Dec-RVRK-CMK**) is a potent, irreversible, and cell-permeable inhibitor of proprotein convertases (PCs), a family of serine proteases that play a crucial role in the maturation of a wide variety of proteins. By targeting enzymes like furin, PC1/3, PC2, PC4, PACE4, PC5/6, and PC7, **Dec-RVRK-CMK** effectively blocks the proteolytic cleavage of precursor proteins into their biologically active forms. This inhibitory action makes it a valuable tool for investigating the roles of protein maturation in various biological processes, including viral entry, growth factor signaling, and tumorigenesis. These application notes provide detailed protocols for utilizing **Dec-RVRK-CMK** to inhibit protein maturation in cell-based assays.

Mechanism of Action

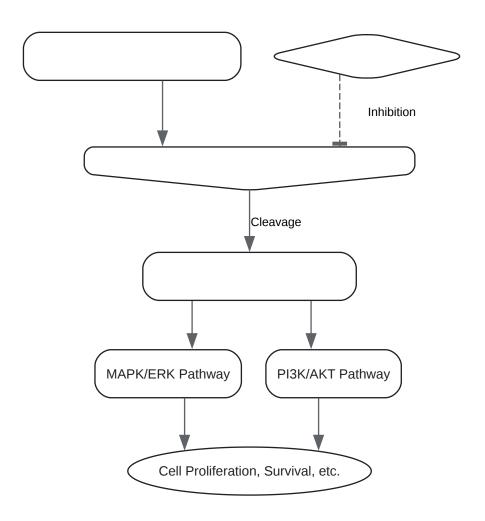
Dec-RVRK-CMK is a peptide-based chloromethylketone that acts as a suicide inhibitor. The peptide sequence (Arg-Val-Arg-Lys) mimics the consensus cleavage site of many proprotein convertases, allowing the inhibitor to specifically target the active site of these enzymes. The chloromethylketone moiety then forms a covalent bond with a critical histidine residue in the enzyme's catalytic triad, leading to irreversible inactivation. This targeted inhibition prevents the processing of proproteins, leading to their accumulation in an immature state and a subsequent loss of function.



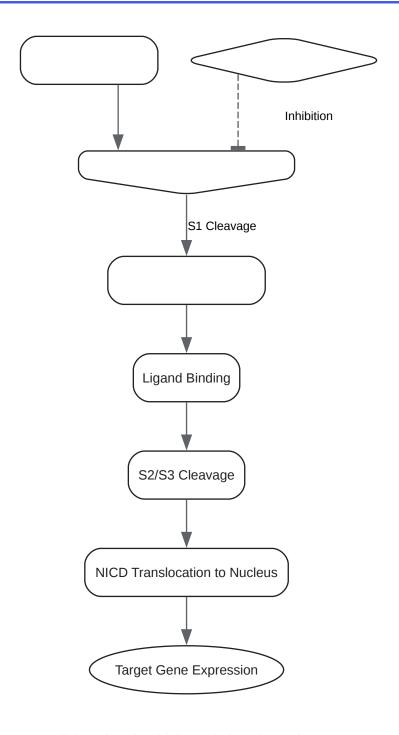












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